

Application Notes: Utilizing TGX-115 to Investigate Neutrophil Function

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Compound of Interest

Compound Name: TGX-115

Cat. No.: B1682240

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Introduction

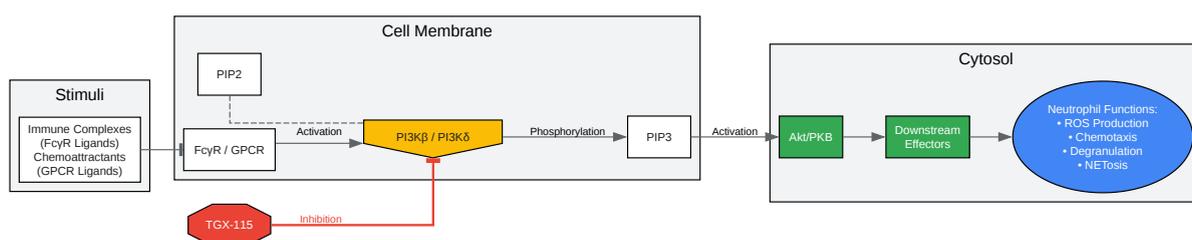
Neutrophils are the most abundant leukocytes in human circulation and serve as the first line of defense in the innate immune system. Their functions, including chemotaxis, generation of reactive oxygen species (ROS), degranulation, and the formation of neutrophil extracellular traps (NETs), are critical for host defense against pathogens. The Phosphoinositide 3-kinase (PI3K) signaling pathway is a central regulator of these processes. Neutrophils express all four Class I PI3K isoforms (α , β , γ , δ). The p110 β (PI3K β) and p110 δ (PI3K δ) isoforms, in particular, play significant, sometimes redundant, roles in neutrophil activation, especially in response to immune complexes and certain inflammatory stimuli.^{[1][2]}

TGX-115 is a selective inhibitor of the p110 β and p110 δ isoforms of PI3K.^[3] This makes it a valuable pharmacological tool for dissecting the specific contributions of these isoforms to various neutrophil functions. These application notes provide an overview of the role of PI3K β/δ in neutrophils and offer detailed protocols for using **TGX-115** in key functional assays.

The Role of PI3K β/δ in Neutrophil Signaling

Upon stimulation by chemoattractants, immune complexes, or cytokines, cell surface receptors such as G-protein coupled receptors (GPCRs) and Fc γ receptors (Fc γ R) activate PI3K β and PI3K δ .^{[1][4]} These enzymes then phosphorylate phosphatidylinositol (4,5)-bisphosphate (PIP₂) to generate the second messenger phosphatidylinositol (3,4,5)-trisphosphate (PIP₃) at the

plasma membrane. PIP3 recruits and activates downstream effector proteins containing pleckstrin homology (PH) domains, such as the kinase Akt, which in turn modulate a cascade of signaling events that orchestrate the neutrophil's response. By inhibiting p110 β and p110 δ , **TGX-115** blocks the production of PIP3, thereby allowing researchers to probe the necessity of this pathway for specific functions.



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Caption: PI3K β/δ signaling pathway in neutrophils and the inhibitory action of **TGX-115**.

Data Presentation: Effects of PI3K β/δ Inhibition on Neutrophil Function

While specific IC₅₀ values for **TGX-115** in primary neutrophil functional assays are not readily available in the literature, its effective concentration range in other cell types is typically 0.1-10 μ M.[3] The following tables summarize the documented effects of inhibiting PI3K β and/or PI3K δ on key neutrophil functions. Researchers should perform dose-response experiments to determine the optimal concentration of **TGX-115** for their specific assay conditions.

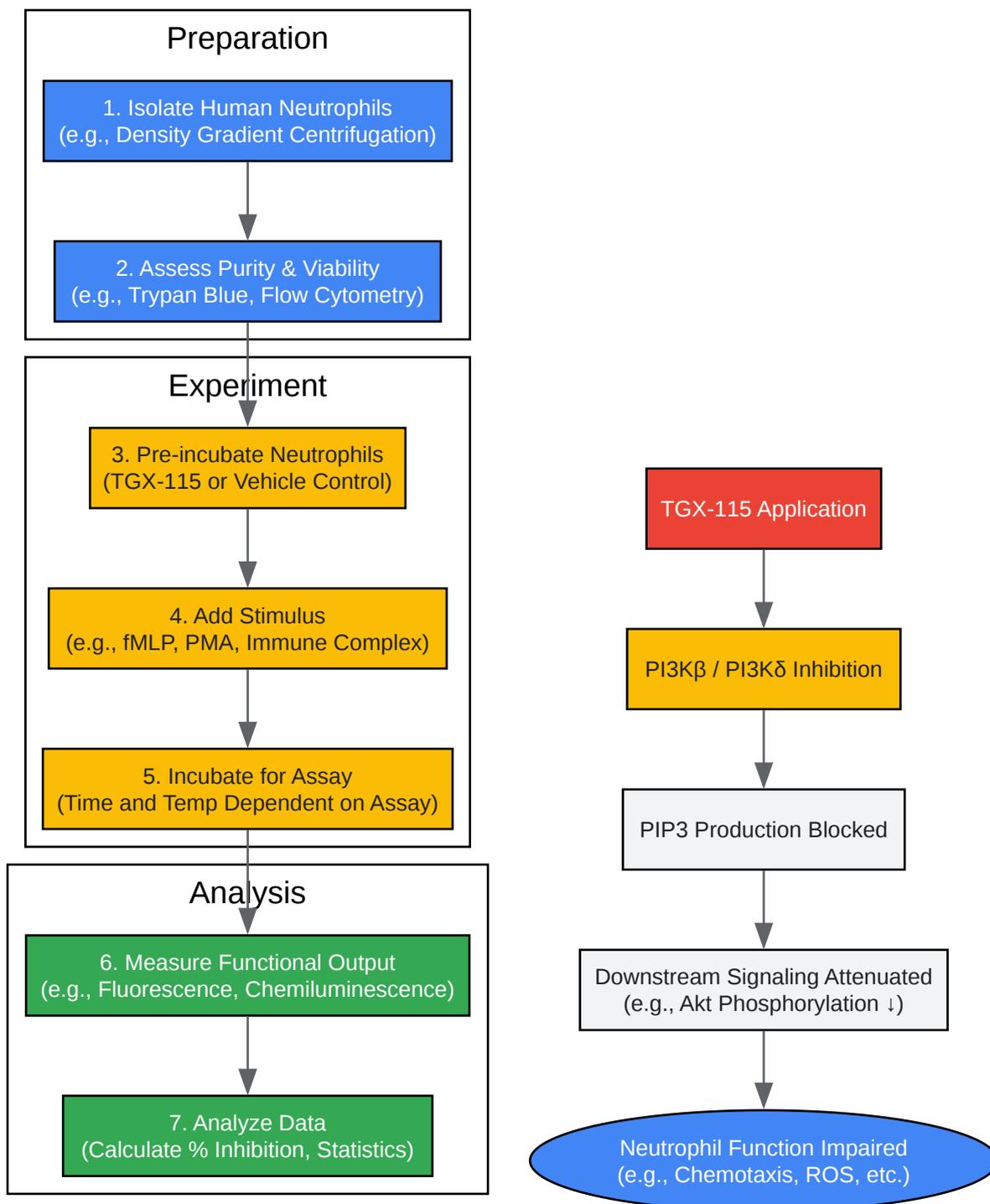
Neutrophil Function	Stimulus	Effect of PI3K β / δ Inhibition	Key Downstream Pathway	Reference
ROS Production	Immune Complexes	Substantially inhibited	NADPH Oxidase	[1]
Chemotaxis	Chemoattractants (e.g., fMLP, IL-8)	Reduced accuracy and speed	Akt, Rac, Cytoskeletal Rearrangement	[4][5][6]
Degranulation	LPS, TNF	Implicated in TNF-induced responses	Akt	[2]
NETosis	Growth Factors, Chemoattractants, TNF	PI3K β involved in response to growth factors and chemoattractants	Akt	[2]

Experimental Protocols

The following are general protocols that can be adapted for use with **TGX-115** to investigate its effects on human neutrophil functions.

General Experimental Workflow

A typical experiment involves isolating neutrophils, treating them with **TGX-115**, stimulating a specific function, and quantifying the outcome.



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